

An In-Depth Technical Guide to Ionizable Lipid 4

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Compound of Interest

Compound Name: *Ionizable Lipid 4*

Cat. No.: *B15573682*

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Introduction: **Ionizable Lipid 4** is a synthetic, pH-sensitive cationic lipid that has emerged as a critical component in the development of lipid nanoparticles (LNPs) for nucleic acid delivery.^{[1][2][3][4]} Its defining characteristic is a tertiary amine head group with a pKa of 6.1, which allows it to remain electrically neutral at physiological pH (around 7.4) and become positively charged in the acidic environment of cellular endosomes.^{[1][2][3][5]} This pH-responsive behavior is paramount for efficiently encapsulating anionic cargo like siRNA and mRNA, ensuring stability in circulation, and facilitating the release of the payload into the cytoplasm via endosomal escape.^{[6][7]}

Uniquely, **Ionizable Lipid 4** is also known as a hydrogen peroxide-induced rearrangement product of a precursor, CA-lipid 5.^{[1][2][3][5][6][8][9]} This property is leveraged in charge-altering lipid nanoparticles (CALNPs), where the conversion from a permanently cationic lipid to the pH-sensitive **Ionizable Lipid 4** within specific cellular environments can trigger payload release.^{[1][3][10]} This guide provides a comprehensive overview of the properties, formulation strategies, and experimental protocols associated with **Ionizable Lipid 4** for researchers in drug development.

Core Physicochemical Properties

The fundamental characteristics of **Ionizable Lipid 4** determine its function in drug delivery systems. Its chemical structure is designed with a protonatable head group and lipid tails that

facilitate self-assembly into nanoparticles.

Table 1: Physicochemical Properties of **Ionizable Lipid 4**

Property	Value	Reference
CAS Number	1799316-81-6	[2] [3]
Molecular Formula	C ₄₈ H ₈₅ NO ₇	[2] [3] [11]
Molecular Weight	788.21 g/mol	[2] [3] [7]
IUPAC Name	2-((((3-(diethylamino)propoxy)carbonyl)oxy)methyl)propane-1,3-diyl (9Z,9'Z,12Z,12'Z)-bis(octadeca-9,12-dienoate)	[2]
pKa	6.1	[1] [2] [3]
Purity	≥95%	[3]

| Supplied Form | 50 mg/ml solution in methyl acetate [\[3\]](#) |

Table 2: Solubility Profile of **Ionizable Lipid 4**

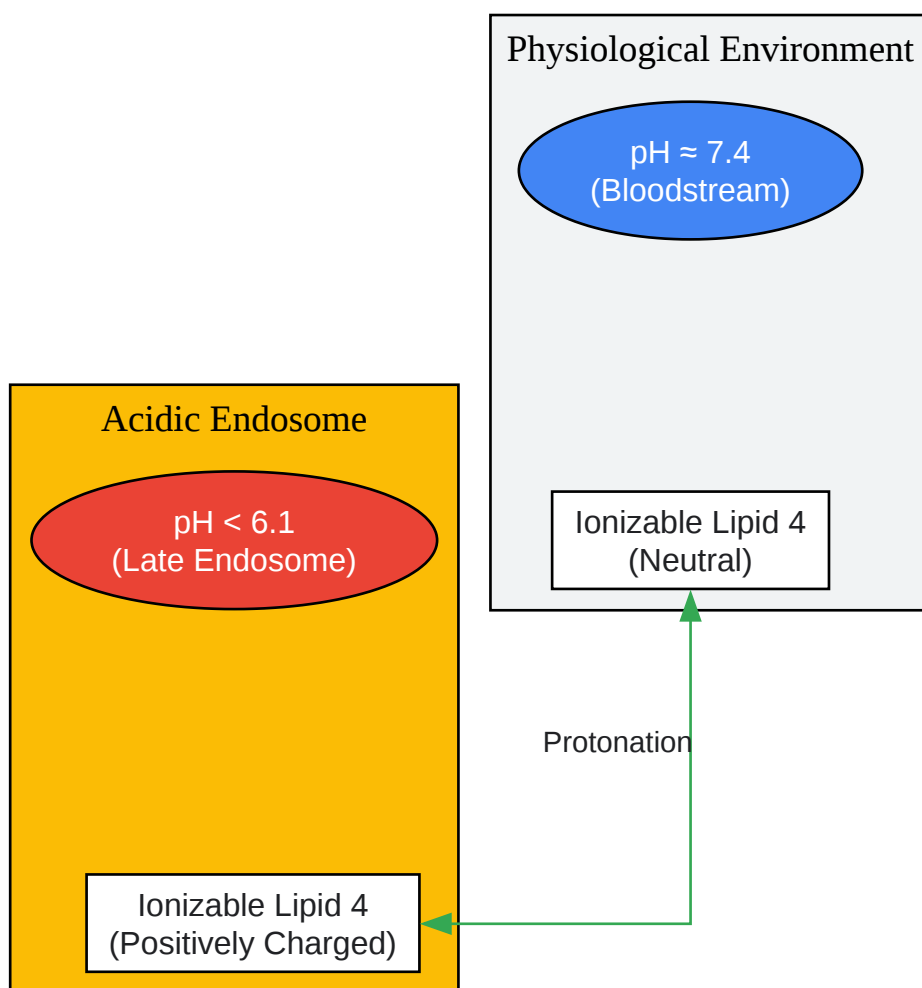
Solvent	Solubility	Description	Reference
Ethanol	1-10 mg/ml	Sparingly soluble	[3]
PBS (pH 7.2)	0.1-1 mg/ml	Slightly soluble	[3]

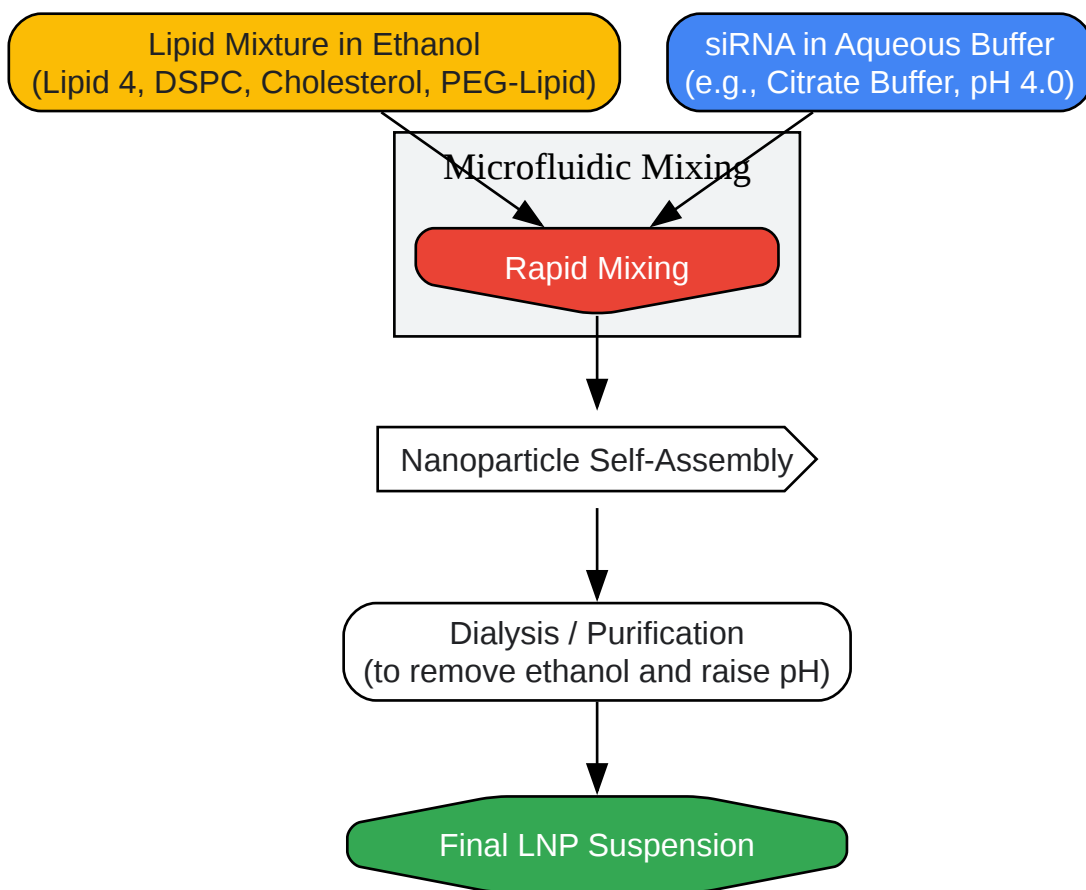
| Aqueous Buffers| - | Slightly soluble [\[3\]](#) |

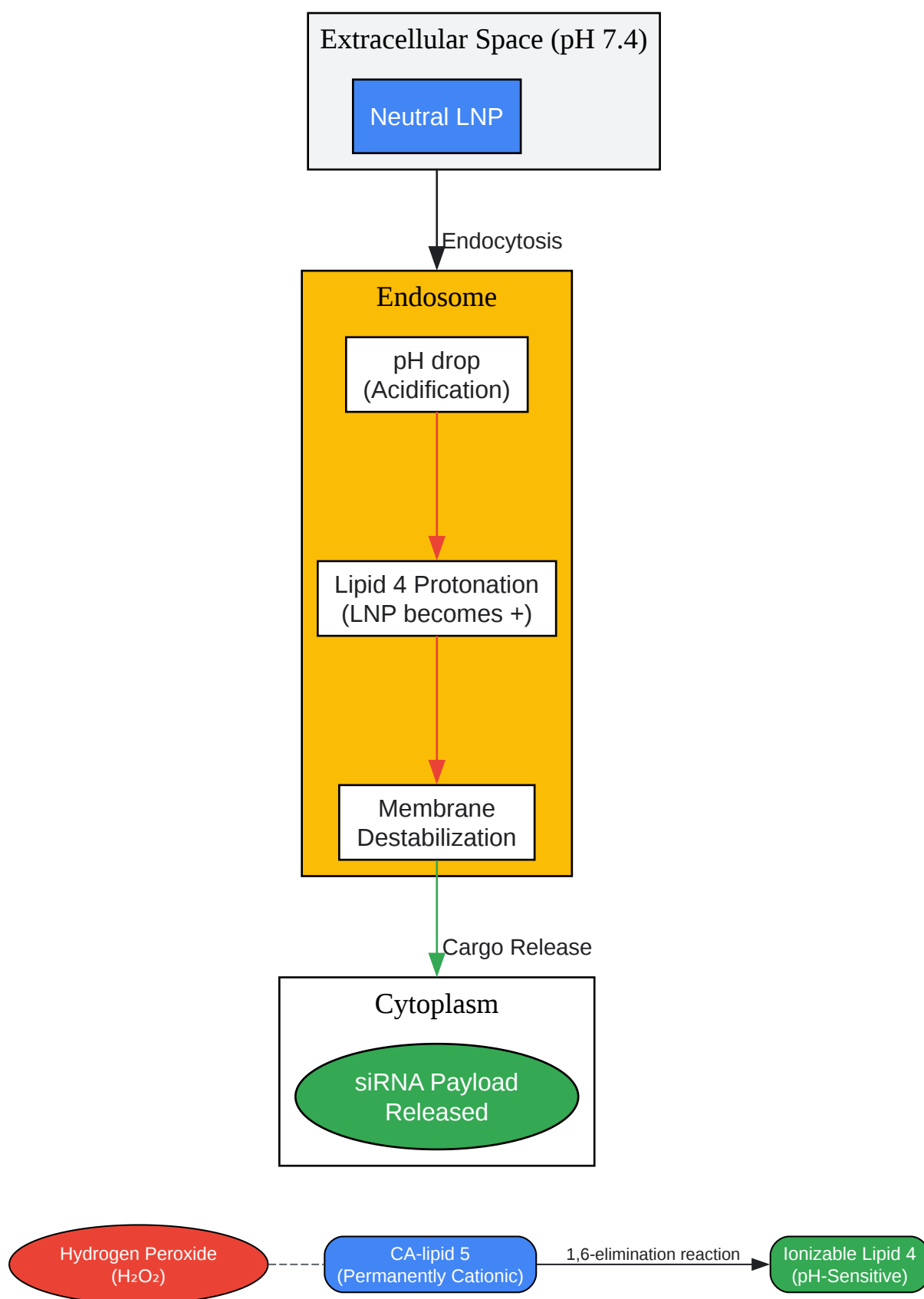
Storage and Stability: For long-term use, **Ionizable Lipid 4** should be stored at -20°C, where it is stable for at least four years.[\[2\]](#)[\[3\]](#) It is important to note that the lipid degrades in methanol, and aqueous solutions are not recommended for storage beyond one day.[\[3\]](#)

The Role of pKa in LNP Function

The pKa of an ionizable lipid is the pH at which 50% of the molecules are in their protonated (charged) state. The pKa of 6.1 for **Ionizable Lipid 4** is critical for its function in vivo.^[1] During formulation at a low pH (e.g., pH 4), the lipid is positively charged, enabling strong electrostatic interactions to efficiently encapsulate negatively charged nucleic acids.^[10] Upon entering the bloodstream (physiological pH ~7.4), the lipid becomes deprotonated and predominantly neutral, which minimizes non-specific interactions with blood components and enhances biocompatibility.^[7] Once the LNP is taken up by a cell into an endosome, the internal pH drops to below 6.5, protonating the lipid. This charge reversal is the key trigger for endosomal escape.^{[1][5]}







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References

- 1. Cationic/Ionizable Lipids | DC Chemicals [dcchemicals.com]
- 2. medkoo.com [medkoo.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Cationic/Ionizable Lipids | DC Chemicals [dcchemicals.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Ionizable Lipid, SM-102, ALC-0315 | BroadPharm [broadpharm.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. chinesechemsoc.org [chinesechemsoc.org]
- 11. broadpharm.com [broadpharm.com]
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